

CAS number and IUPAC name for sodium p-nitrobenzoate

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Compound of Interest

Compound Name: Sodium nitrobenzoate

Cat. No.: B092255

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Technical Data Sheet: Sodium p-Nitrobenzoate

Audience: Researchers, scientists, and drug development professionals.

This document provides the key chemical identifiers for sodium p-nitrobenzoate, a compound relevant in various research and development applications.

Chemical Identification

The following table summarizes the Chemical Abstracts Service (CAS) number and the International Union of Pure and Applied Chemistry (IUPAC) name for sodium p-nitrobenzoate.

Identifier	Value
CAS Number	3847-57-2[1][2][3][4]
IUPAC Name	sodium 4-nitrobenzoate[1][3][5]

Synonyms for this compound include sodium 4-nitrobenzoate, 4-Nitrobenzoic acid sodium salt, and p-Nitrobenzoic acid sodium salt[1][2]. The molecular formula for sodium p-nitrobenzoate is $C_7H_4NNaO_4$ [3][4].

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References

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